

Fumonisin B2-13C34 sphingosine N-acyltransferase inhibition

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fumonisin B2-13C34

CAS No.: 1217481-36-1

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Compound Profile & Research Applications

The table below summarizes the core information and research applications of **Fumonisin B2-13C34**:

Property	Description
Definition	13C-labeled form of Fumonisin B2 [1].
Biological Target	Sphingosine N-acyltransferase (Ceramide Synthase) [1] [2].
Core Mechanism	Potent inhibition of ceramide synthase, a key enzyme in the de novo sphingolipid biosynthesis pathway [3] [4].
Primary Research Use	Serves as an internal standard for quantitative analysis (LC-MS, GC-MS, NMR) and as a tracer in metabolic and toxicological studies [1].

The primary value of **Fumonisin B2-13C34** in research lies in its use as a **high-quality internal standard** [1]. Using a stable isotope-labeled analog of the analyte itself is the gold standard for mass spectrometry, as it corrects for variations in sample preparation and instrument analysis. This allows researchers to accurately quantify levels of the unlabeled fumonisin B2 in complex biological matrices like blood, tissue, or feed [1].

Mechanism of Action & Signaling Pathway

Fumonisin B1 exerts its toxicity by structurally mimicking sphingoid bases (sphinganine and sphingosine). This allows them to potently and competitively inhibit ceramide synthase (CerS), the enzyme responsible for N-acylating sphinganine during de novo sphingolipid biosynthesis [5] [6] [4].

The following diagram illustrates the key disruptions in sphingolipid metabolism caused by **Fumonisin B2-13C34** inhibition:

Key disruptions in sphingolipid metabolism from Fumonisin B2-13C34 inhibition.

This inhibition triggers a cascade of metabolic perturbations [4]:

- **Accumulation of Sphingoid Bases and Derivatives:** Sphinganine (Sa) and its 1-phosphate (Sa1P) accumulate dramatically, sometimes by over 100-fold in cells [5]. The enzyme serine palmitoyltransferase (SPT) can also use alanine, leading to the production of atypical and cytotoxic 1-deoxysphinganine [4].
- **Reduction of Downstream Sphingolipids:** The blockade at CerS leads to decreased production of dihydroceramides, ceramides, and all complex sphingolipids derived from them, such as sphingomyelin and glycosphingolipids [6] [7] [4].

Experimental Data & Protocols

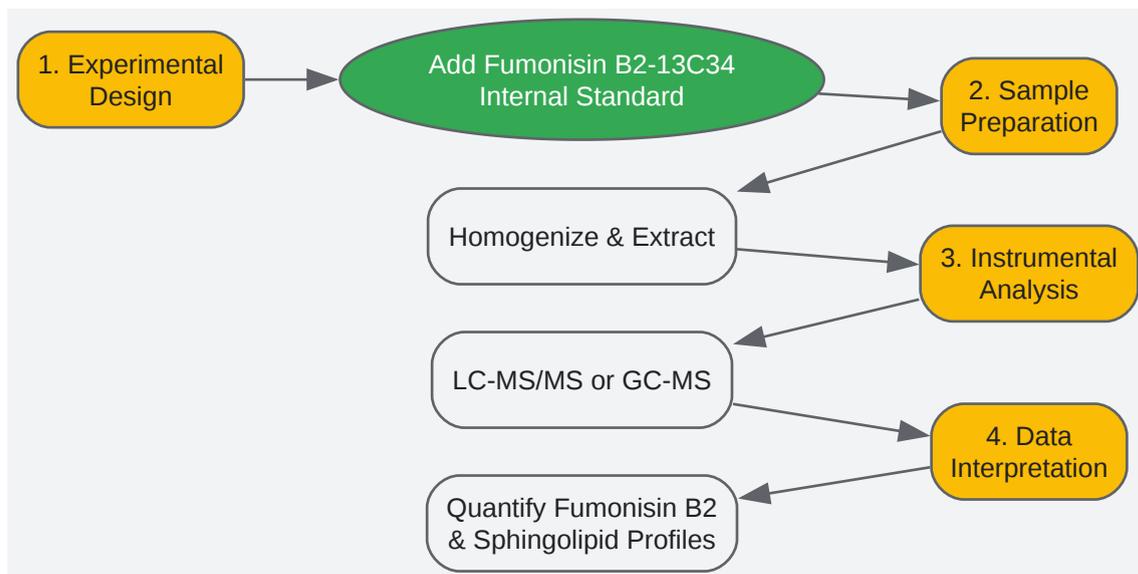
The tables below summarize key quantitative data from studies on fumonisins and outline a general experimental workflow for using the labeled toxin.

Table 1: Key Quantitative Data from Fumonisin Toxicity Studies | Parameter | Experimental System | Effect | Citation | | :--- | :--- | :--- | :--- | | **Ceramide Synthase Inhibition (IC₅₀)** | Mouse brain microsomes | Fumonisin B1 showed competitive inhibition kinetics [6]. | | **Altered Sphingolipid Synthesis (IC₅₀)** | Cultured cerebellar neurons | Sphingomyelin synthesis more sensitive than glycolipids (0.7 μM vs ~7 μM) [6]. | | **Cytotoxicity & Altered Biosynthesis (EC₅₀)** | LLC-PK1 cells | 10-15 μM for altered sphingolipid biosynthesis; >35 μM for cytotoxicity [5]. | | **Sphinganine Accumulation** | LLC-PK1 cells | 12,800% increase in free sphinganine after 24h with 35 μM Fumonisin B1 [5]. | | **In Vivo Sphingolipid Changes** | Turkey liver | C14-C16 ceramides & sphingomyelins decreased; C18-C26 species unaffected/increased [7]. |

Table 2: General Experimental Workflow for Using Fumonisin B2-13C34

Step	Protocol Description	Key Considerations
1. Experimental Design	Use Fumonisin B2-13C34 as an internal standard. Add a known amount to samples immediately upon collection [1].	Corrects for analyte loss during sample prep and matrix effects during analysis.
2. Sample Preparation	Homogenize tissue/biological sample. Use extraction solvents suitable for sphingolipids (e.g., methanol/chloroform mixtures).	The labeled standard tracks the efficiency of the extraction process for the native toxin.
3. Instrumental Analysis	Analyze via LC-MS/MS or GC-MS. Precisely quantify native Fumonisin B2 by comparing its signal to the Fumonisin B2-13C34 internal standard [1].	Enshigh data accuracy and precision for quantification.
4. Data Interpretation	Measure changes in sphingolipid metabolites (e.g., Sa:So ratio, specific ceramide species) to assess biological impact [7].	The inhibition of ceramide synthase is the primary biomarker for biological activity.

The following workflow diagram summarizes the key stages of a quantitative analytical experiment:



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*Key stages in a quantitative analytical experiment using **Fumonisin B2-13C34**.*

Key Insights for Research Applications

- **Species and Tissue Specificity:** The toxicological consequences of ceramide synthase inhibition can vary significantly by species and organ [8] [7] [4]. **Fumonisin B2-13C34** helps generate precise pharmacokinetic and tissue distribution data to understand these differences.
- **Beyond a Single Biomarker:** While the sphinganine-to-sphingosine (Sa:So) ratio is a classic biomarker, detailed profiling reveals more complex changes. Research shows that different ceramide species (e.g., C14-C16 vs C18-C26) are affected differently, which may have distinct biological consequences [7].
- **Reversibility:** Studies on Fumonisin B1 have shown that its inhibitory effects on sphingolipid biosynthesis can be reversible upon removal of the toxin, which is an important consideration for designing exposure and recovery experiments [5] [6].

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References

1. Fumonisin B2-13C34 | Sphingosine N-acyltransferase ... [medchemexpress.com]
2. Fumonisin B2- 13 C 34 [medchemexpress.com]
3. Fumonisin B2 | Sphingosine N-acyltransferase Inhibitor [medchemexpress.com]
4. Ceramide synthase inhibition by fumonisins [pmc.ncbi.nlm.nih.gov]
5. Fumonisin inhibition of de novo sphingolipid biosynthesis ... [pubmed.ncbi.nlm.nih.gov]
6. Fumonisin B1 inhibits sphingosine (sphinganine) N ... - PubMed [pubmed.ncbi.nlm.nih.gov]
7. Targeted Analysis of Sphingolipids in Turkeys Fed ... [mdpi.com]
8. Targeted sphingolipid analysis in chickens suggests ... [sciencedirect.com]

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